

# Essential Safety and Operational Guidance for Handling Apraclonidine Dihydrochloride

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## Compound of Interest

Compound Name: Apraclonidine dihydrochloride

Cat. No.: B1342868

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the handling of **Apraclonidine dihydrochloride**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

## Hazard Summary

**Apraclonidine dihydrochloride** is a chemical that requires careful handling due to its potential health effects. According to safety data sheets, it can cause skin and serious eye irritation, and may also lead to respiratory irritation[1]. Some sources classify it as toxic if swallowed, in contact with skin, or if inhaled, and note that it may cause damage to organs through prolonged or repeated exposure[2][3]. Therefore, adhering to strict safety protocols is essential.

Hazard Classification	Description	Source
Acute Toxicity (Oral, Dermal, Inhalation)	Toxic if swallowed, in contact with skin, or if inhaled.	<a href="#">[2]</a> <a href="#">[3]</a>
Skin Irritation	Causes skin irritation.	<a href="#">[1]</a>
Eye Irritation	Causes serious eye irritation.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Respiratory Irritation	May cause respiratory irritation.	<a href="#">[1]</a>
Specific Target Organ Toxicity (Repeated Exposure)	Causes damage to organs through prolonged or repeated exposure.	<a href="#">[2]</a> <a href="#">[3]</a>

## Personal Protective Equipment (PPE) Protocol

A multi-layered approach to PPE is critical to minimize exposure. The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.

Engineering Controls:

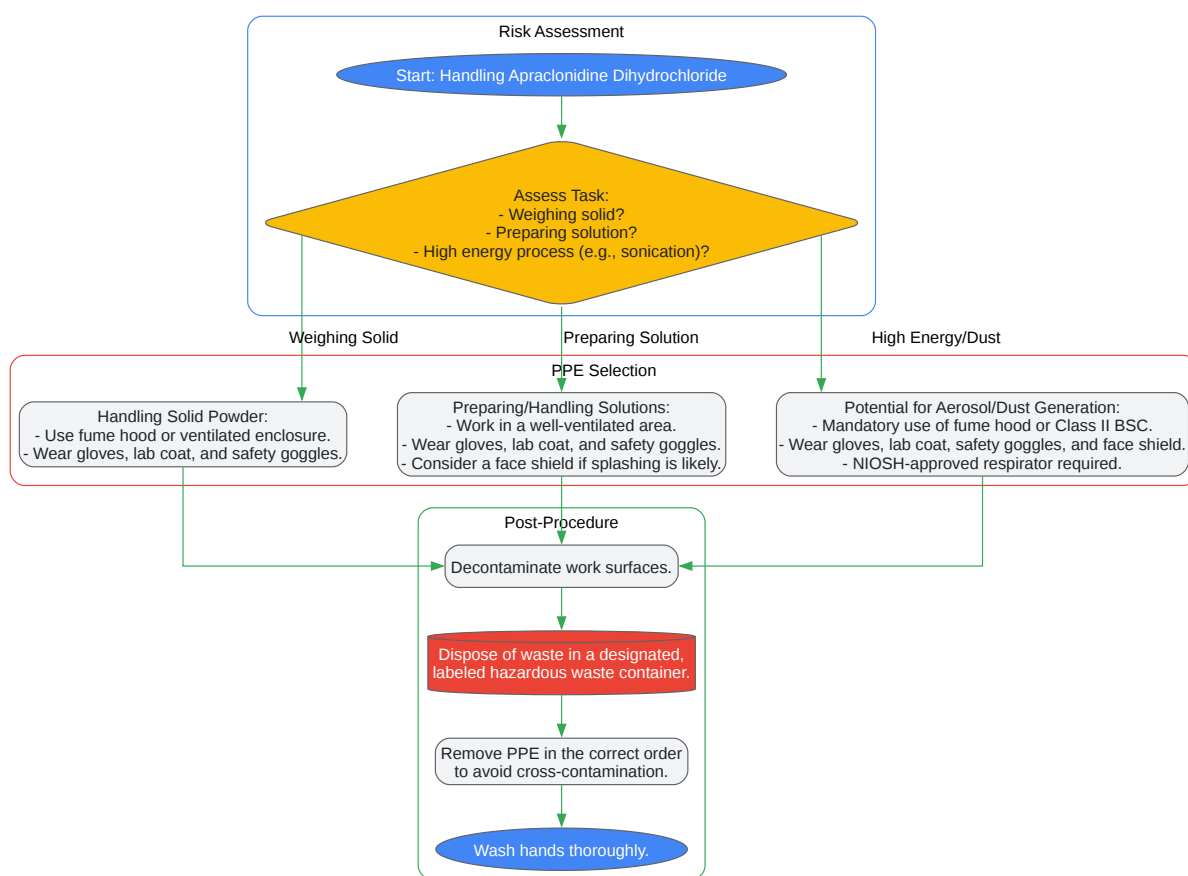
- Ventilation: Always handle **Apraclonidine dihydrochloride** in a well-ventilated area[\[1\]](#)[\[4\]](#). Use of a chemical fume hood or other local exhaust ventilation is recommended to control airborne levels, especially when handling powders or generating aerosols[\[3\]](#)[\[5\]](#).
- Safety Stations: Facilities must be equipped with an eyewash station and a safety shower[\[1\]](#) [\[3\]](#).

Personal Protective Equipment:

PPE Category	Specifications and Guidelines
Eye and Face Protection	Wear chemical splash-resistant safety glasses or goggles with side protection that conform to EU EN166 or OSHA 29 CFR 1910.133 standards[1][4]. A face shield may be appropriate for tasks with a higher risk of splashing[1].
Skin Protection	Gloves: Wear compatible chemical-resistant gloves inspected prior to use. Dispose of contaminated gloves after use in accordance with good laboratory practices and applicable laws[1][5]. Lab Coat/Protective Clothing: At a minimum, a laboratory coat and close-toed footwear are required[1]. For tasks with a higher risk of exposure, wear impervious clothing to prevent skin contact[4].
Respiratory Protection	If engineering controls are insufficient or during emergency situations, use a NIOSH-approved respirator[3]. For handling large quantities or when dust is generated, a dust mask or a full-face respirator may be necessary[4][5]. Respirators are not a substitute for proper engineering controls[1].

## PPE Selection Workflow

The following diagram outlines the decision-making process for selecting the appropriate PPE when working with **Apraclonidine dihydrochloride**.



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